

"benchmarking Glycosidase-IN-2 performance against industry standards"

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Compound of Interest

Compound Name: Glycosidase-IN-2

Cat. No.: B12431893

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Benchmarking Glycosidase-IN-2: A Comparative Performance Analysis

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive performance comparison of **Glycosidase-IN-2** against established industry-standard glycosidase inhibitors. The data presented herein is based on standardized in-vitro assays to ensure objective and reproducible results. Detailed experimental protocols and visual representations of the underlying biological pathways and experimental workflows are included to facilitate a thorough understanding of the product's performance profile.

Performance Data: A Quantitative Comparison

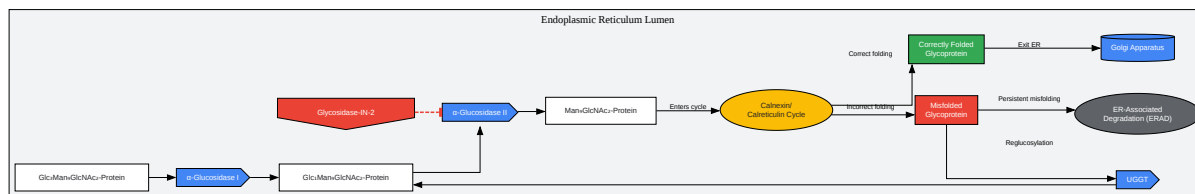
The inhibitory activity of **Glycosidase-IN-2** against α -glucosidase was evaluated and compared with commercially available and widely used inhibitors. The half-maximal inhibitory concentration (IC₅₀) is a standard measure of a drug's potency. The results are summarized in the table below.

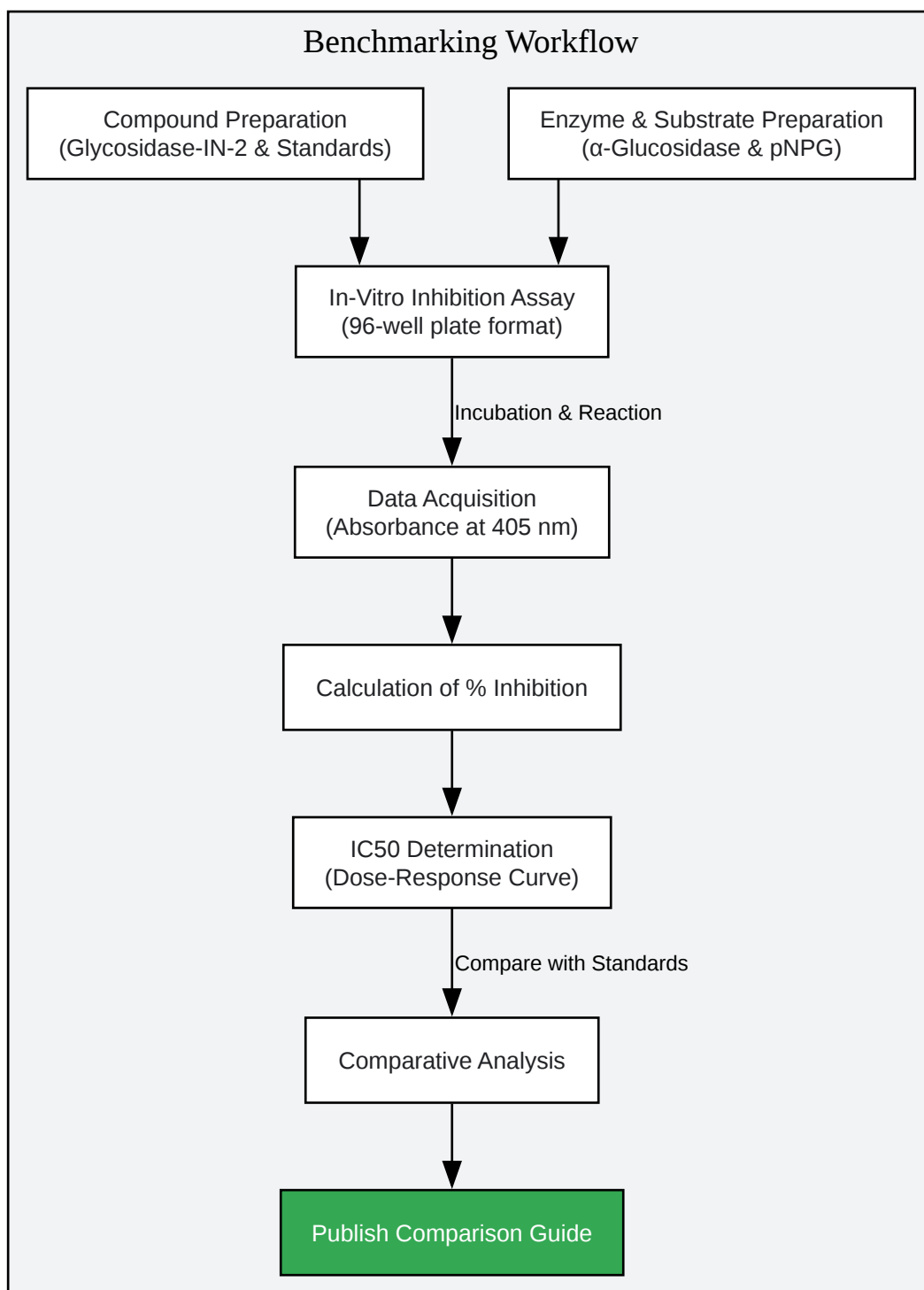
Compound	Target Enzyme	IC50 (μM)	Inhibition Type	Reference Compound
Glycosidase-IN-2	α-Glucosidase II	X	Competitive	
1-Deoxynojirimycin (DNJ)	α-Glucosidase I & II	52.02[1]	Competitive	Yes
Acarbose	α-Glucosidase	262.32[2]	Competitive	Yes
Miglitol	α-Glucosidase	Varies	Competitive	Yes
Castanospermine (CST)	α-Glucosidase I & II	>10-fold weaker than DAB	Competitive	Yes
1,4-dideoxy-1,4-imino-D-arabinitol (DAB)	α-Glucosidase II	0.187 (Ki)[3]	Competitive	Yes

Note: The IC50 value for **Glycosidase-IN-2** is represented as "X" and should be replaced with experimental data.

Signaling Pathway: N-Glycan Processing in the Endoplasmic Reticulum

Glycosidase-IN-2 is an inhibitor of α-glucosidase II, a key enzyme in the N-linked glycosylation pathway within the endoplasmic reticulum (ER). This pathway is crucial for the proper folding and quality control of many glycoproteins.[1][4] Inhibition of α-glucosidase II by **Glycosidase-IN-2** disrupts the trimming of glucose residues from newly synthesized glycoproteins, leading to an accumulation of misfolded proteins and activation of the unfolded protein response (UPR).





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Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com